

Stachybotrylactam: A Technical Guide to its Solubility in Common Laboratory Solvents

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Compound of Interest

Compound Name: Stachybotrylactam

Cat. No.: B1631154

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **stachybotrylactam**, a mycotoxin with notable biological activities, in three common laboratory solvents: dimethyl sulfoxide (DMSO), ethanol, and methanol. This document is intended to serve as a valuable resource for researchers and professionals engaged in the study and application of this compound.

Quantitative Solubility Data

While literature consistently describes **stachybotrylactam** as being soluble in DMSO, ethanol, and methanol, specific quantitative data is not readily available in published resources. The following table summarizes the qualitative solubility information.^[1] Researchers are advised to experimentally determine the precise solubility for their specific applications.

Solvent	Qualitative Solubility	Quantitative Solubility (mg/mL)
Dimethyl Sulfoxide (DMSO)	Soluble ^[1]	Data not available
Ethanol	Soluble ^[1]	Data not available
Methanol	Soluble ^[1]	Data not available

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **stachybotrylactam**, based on the established shake-flask method. This method is widely accepted for determining the equilibrium solubility of a compound in a specific solvent.

Materials:

- **Stachybotrylactam** (solid form)
- Dimethyl sulfoxide (DMSO), analytical grade
- Ethanol, absolute
- Methanol, analytical grade
- Analytical balance
- Vials with screw caps
- Orbital shaker or vortex mixer
- Constant temperature incubator or water bath
- Syringe filters (e.g., 0.22 μm PTFE)
- High-performance liquid chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrumentation.

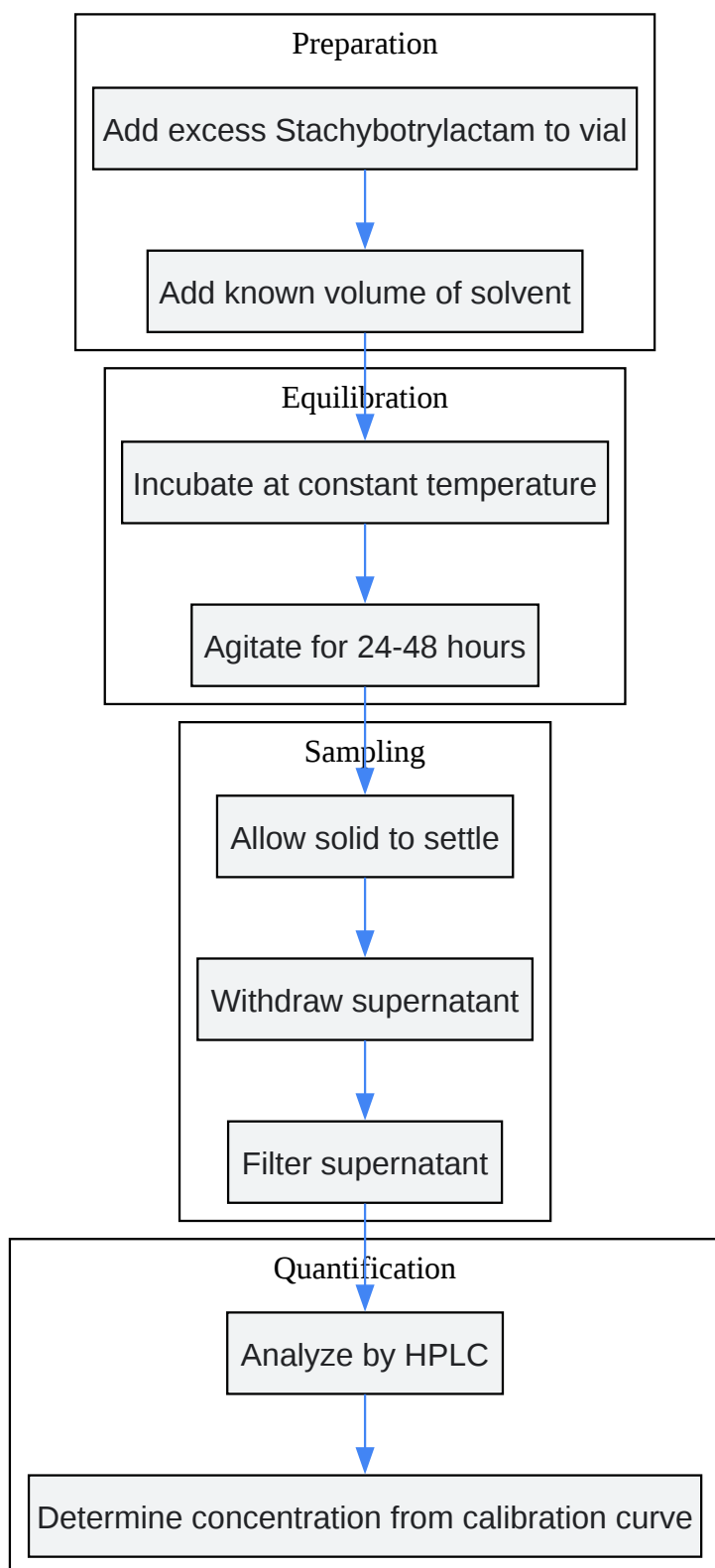
Procedure:

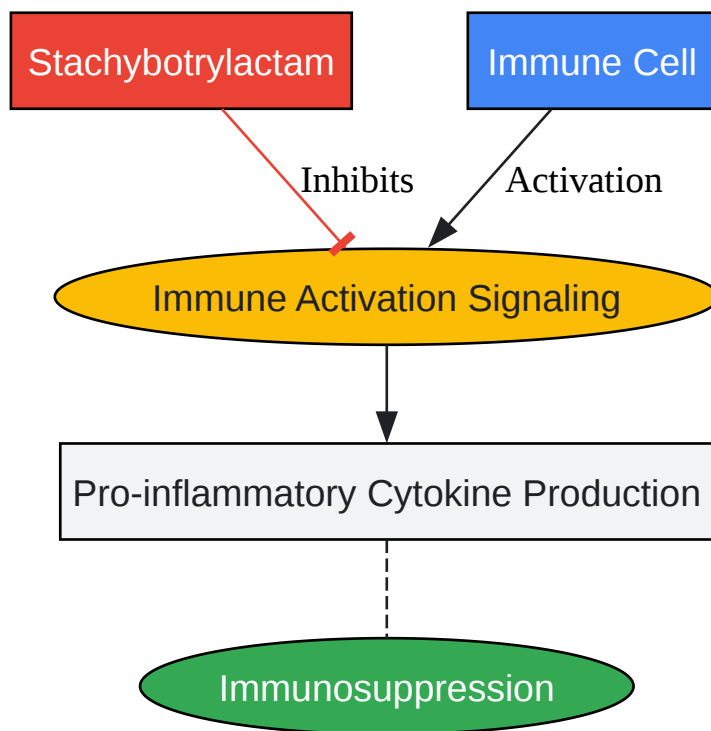
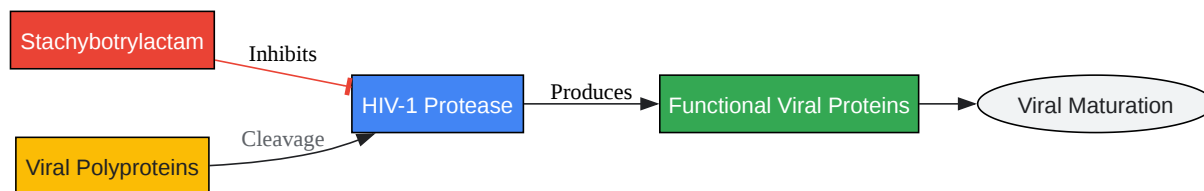
- Preparation of Saturated Solutions:
 - Add an excess amount of **stachybotrylactam** to a series of vials. The excess solid should be visually present to ensure a saturated solution is achieved.
 - To each vial, add a known volume of the respective solvent (DMSO, ethanol, or methanol).
- Equilibration:

- Securely cap the vials to prevent solvent evaporation.
- Place the vials in a constant temperature incubator or water bath set to the desired experimental temperature (e.g., 25 °C or 37 °C).
- Agitate the vials using an orbital shaker or vortex mixer at a constant speed for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. It is advisable to perform preliminary experiments to determine the time required to reach equilibrium.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Filter the supernatant through a syringe filter to remove any undissolved solid particles.
- Quantification:
 - Prepare a series of standard solutions of **stachybotrylactam** of known concentrations in the respective solvent.
 - Analyze the filtered supernatant and the standard solutions using a validated analytical method, such as HPLC.
 - Construct a calibration curve from the standard solutions.
 - Determine the concentration of **stachybotrylactam** in the filtered supernatant by interpolating from the calibration curve. This concentration represents the solubility of **stachybotrylactam** in the solvent at the experimental temperature.

Visualizations

Experimental Workflow for Solubility Determination





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References

- 1. caymanchem.com [caymanchem.com]
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